

Personal protective equipment for handling Zinc valerate

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Compound of Interest

Compound Name: Zinc valerate

Cat. No.: B3059542

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Essential Safety and Handling Guide for Zinc Valerate

This guide provides critical safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **Zinc valerate**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Hazard Identification and GHS Classification

Zinc valerate is an irritant and may be harmful if not handled correctly.^[1] According to safety data sheets, it is an irritant to the eyes, skin, mucous membranes, and respiratory system.^[1] Exposure can be harmful through ingestion, skin absorption, and inhalation.^[1] While some databases report **Zinc valerate** as not meeting the criteria for GHS hazard classification, it is crucial to follow the more conservative guidance provided by chemical suppliers.^{[2][3][4]}

The primary hazards are summarized below:

Hazard Statement Number	Hazard Statement Description
H302	Harmful if swallowed.[1]
H312	Harmful in contact with skin.[1]
H315	Causes skin irritation.[1]
H319	Causes serious eye irritation.[1]
H332	Harmful if inhaled.[1]
H335	May cause respiratory irritation.[1]

To the best of current knowledge, the toxicological properties of **Zinc valerate** have not been thoroughly investigated; therefore, appropriate precautions should be taken to minimize exposure.[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Zinc valerate** to ensure appropriate controls are in place.[5] The following PPE is required for handling this chemical, in accordance with OSHA standards (29 CFR 1910.132).[6]

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against dust particles and splashes, preventing serious eye irritation.[1] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[7]
Skin & Body Protection	A lab coat or protective suit (e.g., Tyvek®).[6]	Prevents skin contact and contamination of personal clothing.[1][7]
Hand Protection	Impervious chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin absorption and irritation.[1][8]
Respiratory Protection	Use only in a chemical fume hood or well-ventilated area.[1] If dust is generated and ventilation is inadequate, a NIOSH-approved N95 (or better) particulate respirator is required.[6][9]	Prevents inhalation of dust, which can cause respiratory irritation.[1] A respiratory protection program meeting OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[7]

Occupational Exposure Limits (OELs)

No specific occupational exposure limits have been established for **Zinc valerate**.^[6] In the absence of specific limits, it is prudent to adhere to the established limits for related zinc compounds, such as Zinc oxide, to minimize exposure.

Substance	Regulatory Body	Exposure Limit (8-hour TWA)	Short-Term / Ceiling Limit
Zinc Oxide (Fume)	OSHA PEL	5 mg/m ³ [9][10][11]	-
Zinc Oxide (Total Dust)	OSHA PEL	15 mg/m ³ [9][10][11]	-
Zinc Oxide (Respirable Dust)	OSHA PEL	5 mg/m ³ [9][10][11]	-
Zinc Oxide (Respirable)	ACGIH TLV®	2 mg/m ³ [8][11]	10 mg/m ³ (STEL)[8][11]
Zinc Oxide (Dust & Fume)	NIOSH REL	5 mg/m ³ (10-hour TWA)[9][11]	15 mg/m ³ (Ceiling - Dust)[9][11] / 10 mg/m ³ (STEL - Fume) [9][11]

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; STEL: Short-Term Exposure Limit.

Operational Plan: Handling and Storage

Procedural Steps for Safe Handling:

- Preparation: Before handling, ensure you are trained on the chemical's hazards and proper handling procedures.[6] Confirm that an eyewash station and safety shower are accessible. [1]
- Engineering Controls: Always handle **Zinc valerate** inside a certified chemical fume hood to avoid breathing dust, vapor, or mist.[1] Use explosion-proof ventilation equipment where applicable.[7]
- Donning PPE: Put on all required PPE as detailed in the table above before opening the container.
- Handling: Open and handle the container with care to avoid generating dust.[1] Avoid contact with skin and eyes.[1]

- Hygiene: After handling, wash hands thoroughly with soap and water.[6][12] Do not eat, drink, or smoke in the work area.[6][12]

Storage Plan:

- Store in a tightly closed container.[1]
- Keep in a cool, dry, and well-ventilated area.[1]
- Store away from incompatible materials such as strong acids, strong bases, moisture, and water.[1][6]

Emergency and Spill Response

Emergency First Aid Protocols:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[1][6] Remove contact lenses if present and easy to do.[1] Seek medical attention if irritation persists.[1]
- Skin Contact: Immediately remove contaminated clothing.[6] Wash the affected skin area with plenty of soap and water.[1][6] Seek medical advice if skin irritation occurs.[1]
- Inhalation: Move the person to fresh air.[1][6] If breathing becomes difficult, contact a physician.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[1]

Spill Cleanup Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.[6]
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Eliminate all sources of ignition.[6]

- Contain Spill: Wearing appropriate PPE, cover the spill with an inert, non-combustible absorbent material like dry sand, earth, or vermiculite.[1][6] Do not use water.[6]
- Collect Waste: Carefully sweep or scoop the material into a suitable, sealed container for disposal.[1][6]
- Decontaminate: Ventilate the area and wash the spill site after the material pickup is complete.[1]

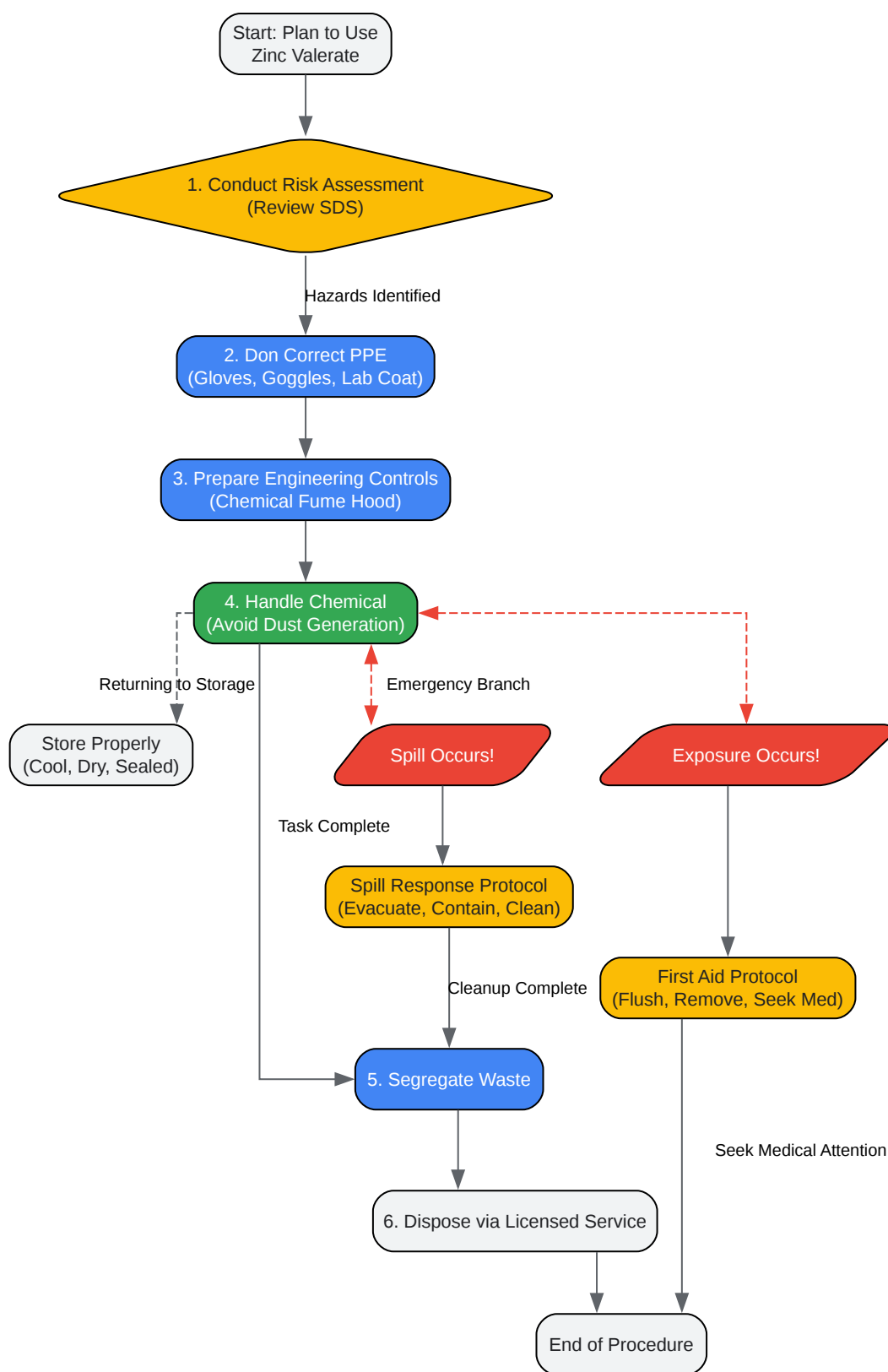
Disposal Plan

The disposal of **Zinc valerate** must be handled as hazardous waste.

- Collection: Place all waste material, including contaminated absorbents and disposable PPE, into a clearly labeled, sealed container.
- Consult Regulations: Disposal must be consistent with all federal, state, and local environmental regulations.[1][3]
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for pickup and proper disposal.[1] Do not dispose of it in standard laboratory trash or down the sewer.[6]

Safety Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for safely handling **Zinc valerate** in a laboratory setting.



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Caption: Workflow for safe handling, storage, and disposal of **Zinc valerate**.

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References

- 1. pfaltzandbauer.com [pfaltzandbauer.com]
- 2. Zinc valerate | C₁₀H₁₈O₄Zn | CID 68393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. zinc valerate, 556-38-7 [thegoodscentcompany.com]
- 5. multimedia.3m.com [multimedia.3m.com]
- 6. nj.gov [nj.gov]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. teck.com [teck.com]
- 9. CDC - NIOSH Pocket Guide to Chemical Hazards - Zinc oxide [cdc.gov]
- 10. ZINC OXIDE, DUST & FUME | Occupational Safety and Health Administration [osha.gov]
- 11. nj.gov [nj.gov]
- 12. colormatrix.com [colormatrix.com]
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